

Essential Safety and Operational Guide for 5-Bromofuran-3-carboxylic Acid

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Compound of Interest

Compound Name: 5-Bromofuran-3-carboxylic acid

Cat. No.: B1281972

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromofuran-3-carboxylic acid** to ensure a secure laboratory environment. Adherence to these protocols is essential for minimizing risks and ensuring personal and environmental safety.

Hazard Identification and Classification

5-Bromofuran-3-carboxylic acid is classified as a hazardous substance. Based on the Globally Harmonized System (GHS), it presents the following hazards[1]:

- Skin Irritation: Causes skin irritation[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].

GHS Pictogram:

(Warning)

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the appropriate use of personal protective equipment. The following PPE is mandatory when handling **5-Bromofuran-3-carboxylic**

acid[2][3]:

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be required for splash risks[2].	Protects eyes from potential splashes and dust particles. Must be tested and approved under standards such as OSHA 29 CFR 1910.133 or EU EN166[2].
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber)[2].	Prevents skin contact and absorption. Glove selection should be based on an evaluation of skin hazards, duration of use, and chemical resistance[2].
Body Protection	Laboratory coat or other suitable protective clothing[2][3].	Protects against contamination of personal clothing and skin. Contaminated clothing should not be allowed out of the workplace and must be washed before reuse[2].
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator[2].	Prevents inhalation of dust and potential respiratory irritation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **5-Bromofuran-3-carboxylic acid** is crucial for minimizing risks.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area[3].

2. Handling and Experimentation:

- All handling of **5-Bromofuran-3-carboxylic acid** should be conducted in a well-ventilated chemical fume hood[2].
- Avoid all personal contact, including inhalation of dust[2]. Minimize dust generation and accumulation[2][4].
- Do not eat, drink, or smoke in the handling area[2].
- Wash hands and any exposed skin thoroughly after handling[2].

3. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[2][4][5][6].
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation occurs or persists[2][6].
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing[2][6]. If you feel unwell, seek medical attention[2].
- Ingestion: If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell[6].

Disposal Plan

Proper disposal of **5-Bromofuran-3-carboxylic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

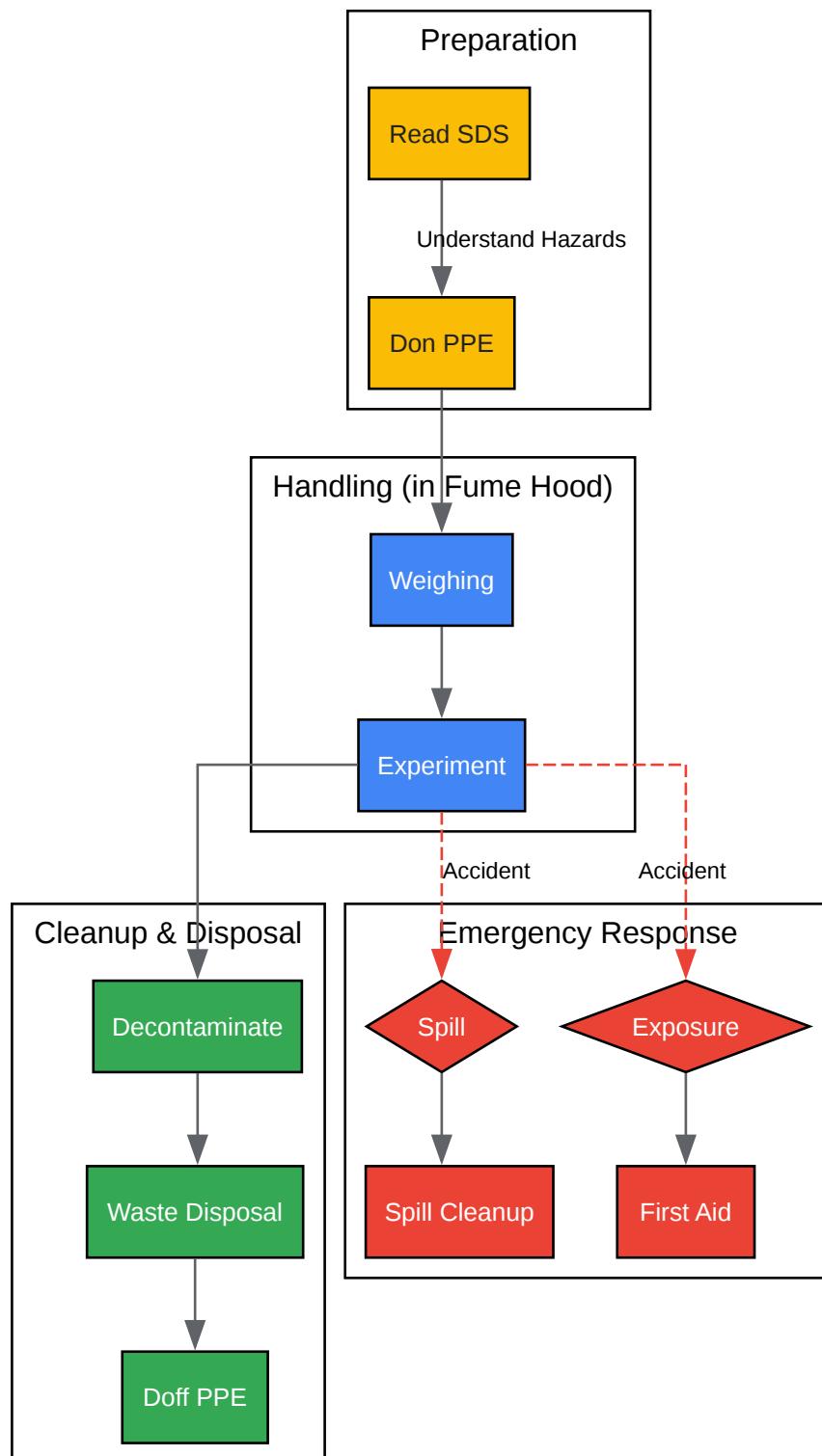
- Collect all waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials), in a designated, sealed, and clearly labeled hazardous waste container[3][7].

Disposal Procedure:

- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company[3][7][8].
- Follow all local, state, and national regulations for the disposal of halogenated organic compounds[3][9].
- Do not dispose of this chemical down the drain or in regular trash[7].

Experimental Workflow and Safety Procedures

Workflow for Handling 5-Bromofuran-3-carboxylic Acid

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Caption: Procedural workflow for safely handling **5-Bromofuran-3-carboxylic acid**.

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